Technical Guide: Stability, Storage, and Handling of 2-Iodophenyl Isocyanate

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Compound of Interest		
Compound Name:	*2-Iodophenyl isocyanate*	
CAS No.:	*128255-31-2*	
Cat. No.:	*B139492*	Get Quote

Executive Summary

2-Iodophenyl isocyanate (CAS: 128255-31-2) is a high-value electrophilic intermediate widely utilized in medicinal chemistry for the synthesis of urea-based peptidomimetics and kinase inhibitors.[1] Its structural utility lies in the ortho-iodine substituent, which provides a handle for subsequent cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira) or halogen bonding interactions in protein active sites.

However, this compound presents a dual-stability paradox: the isocyanate group is moisture-sensitive (prone to hydrolysis), while the carbon-iodine bond introduces photosensitivity. Improper storage leads to the formation of insoluble urea precipitates and iodine liberation, compromising reaction stoichiometry and yield. This guide defines the authoritative protocols for maintaining >98% purity during storage and handling.

Part 1: Chemical Profile & Reactivity Mechanisms

Physical & Chemical Properties

The following data aggregates experimental values relevant to handling and process safety.

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Property	Value	Critical Note
Molecular Weight	245.02 g/mol	Heavy atom effect due to Iodine.
Physical State	Clear to light yellow liquid	Darkening indicates I_2 liberation or oxidation.
Boiling Point	62 °C @ 0.66 mmHg	High vacuum required for distillation.
Density	~1.8 g/mL	Significantly denser than water/organic solvents.
Flash Point	>110 °C	Combustible but not highly flammable.
Solubility	DCM, THF, Toluene	Reacts violently with alcohols/amines.

The Degradation Cascade (Hydrolysis)

The primary failure mode for **2-iodophenyl isocyanate** is moisture ingress. Unlike simple alkyl isocyanates, the electron-withdrawing nature of the aryl ring (enhanced by the o-Iodo group) increases the electrophilicity of the carbonyl carbon, accelerating the reaction with water.

Mechanism:

- Nucleophilic Attack: Water attacks the isocyanate carbon, forming an unstable carbamic acid.
- Decarboxylation: Carbamic acid loses CO_2, yielding 2-iodoaniline.
- Urea Formation: The newly formed amine is a potent nucleophile and reacts immediately with the remaining isocyanate to form the symmetric urea dimer (1,3-bis(2-iodophenyl)urea).

Visualization of Degradation Pathway:

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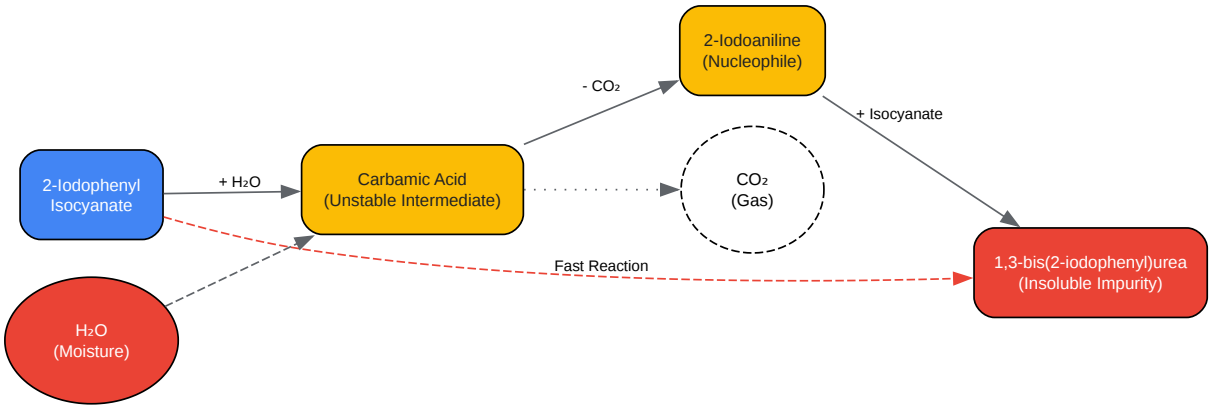

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Figure 1: The autocatalytic degradation pathway. The formation of the amine triggers a rapid consumption of the remaining isocyanate.

Part 2: Storage & Stability Protocols[2][3]

To ensure long-term stability (>6 months), a "Defense-in-Depth" storage strategy is required. This approach mitigates both moisture hydrolysis and photochemical deiodination.

The "Cold & Dark" Standard

While some Safety Data Sheets (SDS) list "Ambient" storage, field experience dictates that Refrigerated (2–8°C) storage is superior for iodinated isocyanates to retard iodine homolysis.

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Parameter	Recommendation	Scientific Rationale
Temperature	2°C – 8°C	Slows hydrolysis kinetics; prevents thermal dimerization.
Atmosphere	Argon (Ar)	Ar is heavier than air, providing a better "blanket" than N_2 for opening/closing vials.
Container	Amber Glass	Blocks UV/Visible light to prevent C–I bond cleavage (radical formation).
Sealing	Parafilm + Desiccant	Secondary barrier against humidity in the fridge environment.

Re-Sealing Protocol (Self-Validating)

Every time the container is opened, the inert atmosphere is compromised. Follow this re-sealing loop to maintain integrity:

- Purge: Flush the headspace with a gentle stream of dry Argon for 15–30 seconds.
- Seal: Cap tightly. Wrap the cap-neck junction with Parafilm M.
- Desiccate: Place the vial inside a secondary jar containing active desiccant (e.g., Drierite or Molecular Sieves).
- Verify: Check the liquid clarity. Any turbidity suggests urea formation (precipitation).

Part 3: Handling & Application (Drug Development)

Experimental Workflow: Urea Synthesis

In drug discovery, this isocyanate is frequently reacted with amines to generate urea linkers. The following workflow ensures the isocyanate remains intact until the moment of reaction.

Workflow Logic:

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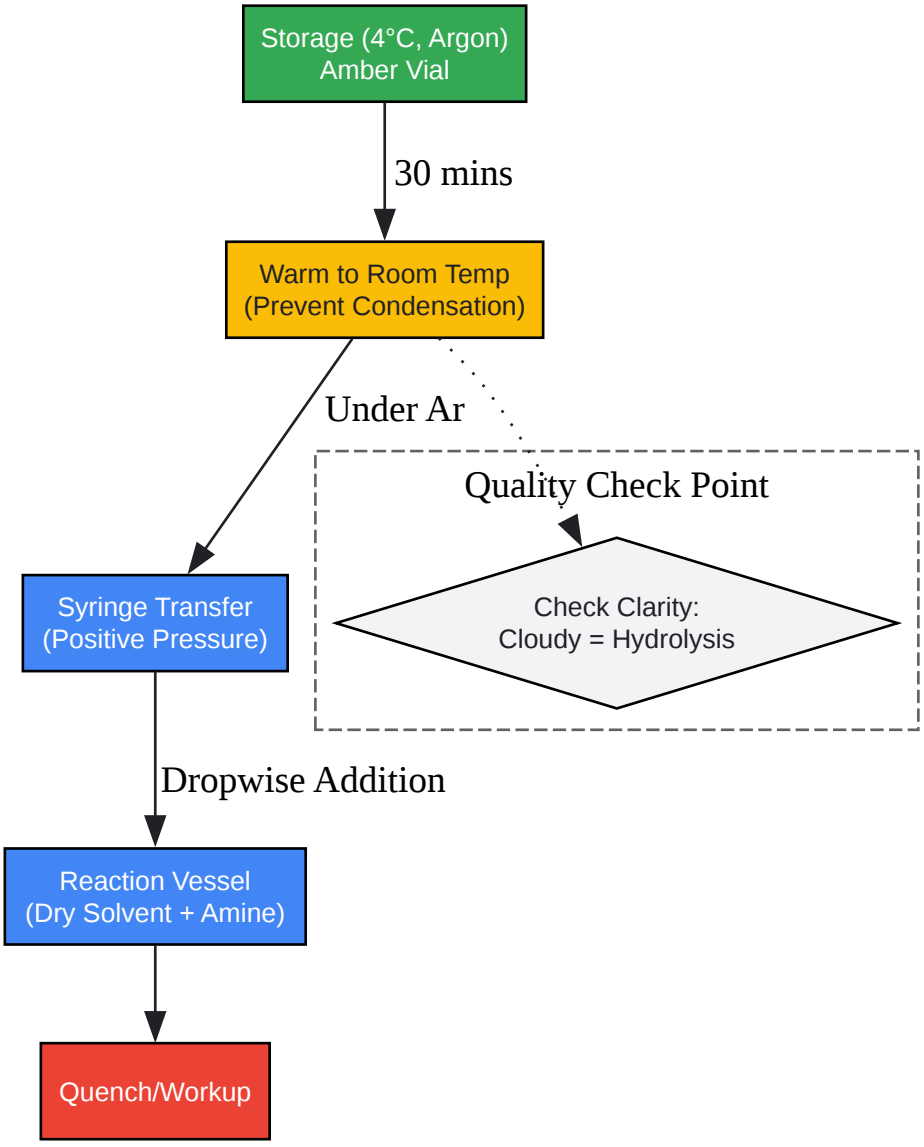

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Figure 2: Operational workflow for handling moisture-sensitive isocyanates.

Step-by-Step Protocol: Synthesis of N-(2-Iodophenyl)-N'-Alkyl Urea

Objective: Couple **2-iodophenyl isocyanate** with a primary amine ($R\text{-}NH_2$) without generating symmetric urea impurities.

Reagents:

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- **2-Iodophenyl isocyanate** (1.0 equiv)
- Primary Amine (1.1 equiv)
- Dichloromethane (DCM), Anhydrous
- Triethylamine (optional, if amine is a salt)

Methodology:

- System Prep: Flame-dry a round-bottom flask and cool under a stream of Argon. Charge with magnetic stir bar.
- Amine Solvation: Dissolve the primary amine in anhydrous DCM (0.1 M concentration). Note: If using an amine hydrochloride salt, add 1.1 equiv of Triethylamine to liberate the free base.
- Isocyanate Addition:
  - Crucial Step: Do not add the amine to the isocyanate. Add the isocyanate to the amine. This keeps the amine in excess, minimizing the chance of isocyanate-water competition.
  - Using a gas-tight syringe, add **2-iodophenyl isocyanate** dropwise to the stirring amine solution at 0°C (ice bath).
- Monitoring: Allow to warm to room temperature. Monitor by TLC or LC-MS. The reaction is typically instantaneous (<30 mins).
- Workup:
  - If the product precipitates: Filter and wash with cold DCM.
  - If soluble: Wash with 1N HCl (to remove excess amine), then Brine. Dry over Na_2SO_4.

Quality Control (QC)

Before using a stored batch, verify purity using 1H NMR ($CDCl_3$):

- Intact Isocyanate: Look for the absence of amide/urea protons (typically 6.0–9.0 ppm region).

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- Impurity Flag: A sharp singlet or broad peak around 8.5–9.0 ppm often indicates the symmetric urea (bis-urea) impurity formed by moisture contamination.
- Visual Check: The liquid should be free of white solids. White sediment is 100% indicative of hydrolysis (urea formation).

References

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Sources

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